

# An In-depth Technical Guide to Triethylbenzylammonium Tribromide

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## Compound of Interest

Compound Name: *Triethy benzyl ammonium tribromide*

Cat. No.: *B12408262*

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This technical guide provides a comprehensive overview of Triethylbenzylammonium Tribromide, a key reagent in organic synthesis. It is tailored for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications, with a focus on its role as a brominating agent.

**Note on Chemical Identity:** It is critical to distinguish Triethylbenzylammonium Tribromide from the more common Triethylbenzylammonium Bromide. Much of the commercially available data is for the bromide salt. This guide will clearly differentiate between the two compounds.

## Chemical and Physical Properties

Quantitative data for Triethylbenzylammonium Bromide and Tribromide are summarized below. Data for the tribromide is less common in commercial databases; therefore, some properties are calculated or inferred from related compounds.

Property	Triethylbenzylammonium Bromide	Triethylbenzylammonium Tribromide
CAS Number	5197-95-5[1]	118673-06-6, 120379-52-4 (Note: CAS number assignment shows some ambiguity in various sources) [2][3]
Molecular Formula	C <sub>13</sub> H <sub>22</sub> BrN[1]	C <sub>13</sub> H <sub>22</sub> Br <sub>3</sub> N
Molecular Weight	272.22 g/mol [1]	432.03 g/mol (Calculated)
Appearance	White to off-white crystalline powder[4]	Yellow to orange-yellow solid (Inferred from similar tribromides)[2]
Melting Point	188-192 °C[4]	Data not available
Solubility	Soluble in water and alcohol. [5]	Data not available

## Synthesis of Triethylbenzylammonium Tribromide

Triethylbenzylammonium Tribromide is typically synthesized by the oxidation of Triethylbenzylammonium Bromide. Several methods have been reported for the synthesis of quaternary ammonium tribromides.[3][6][7]

### Experimental Protocol: Synthesis via Oxidation with Nitric Acid

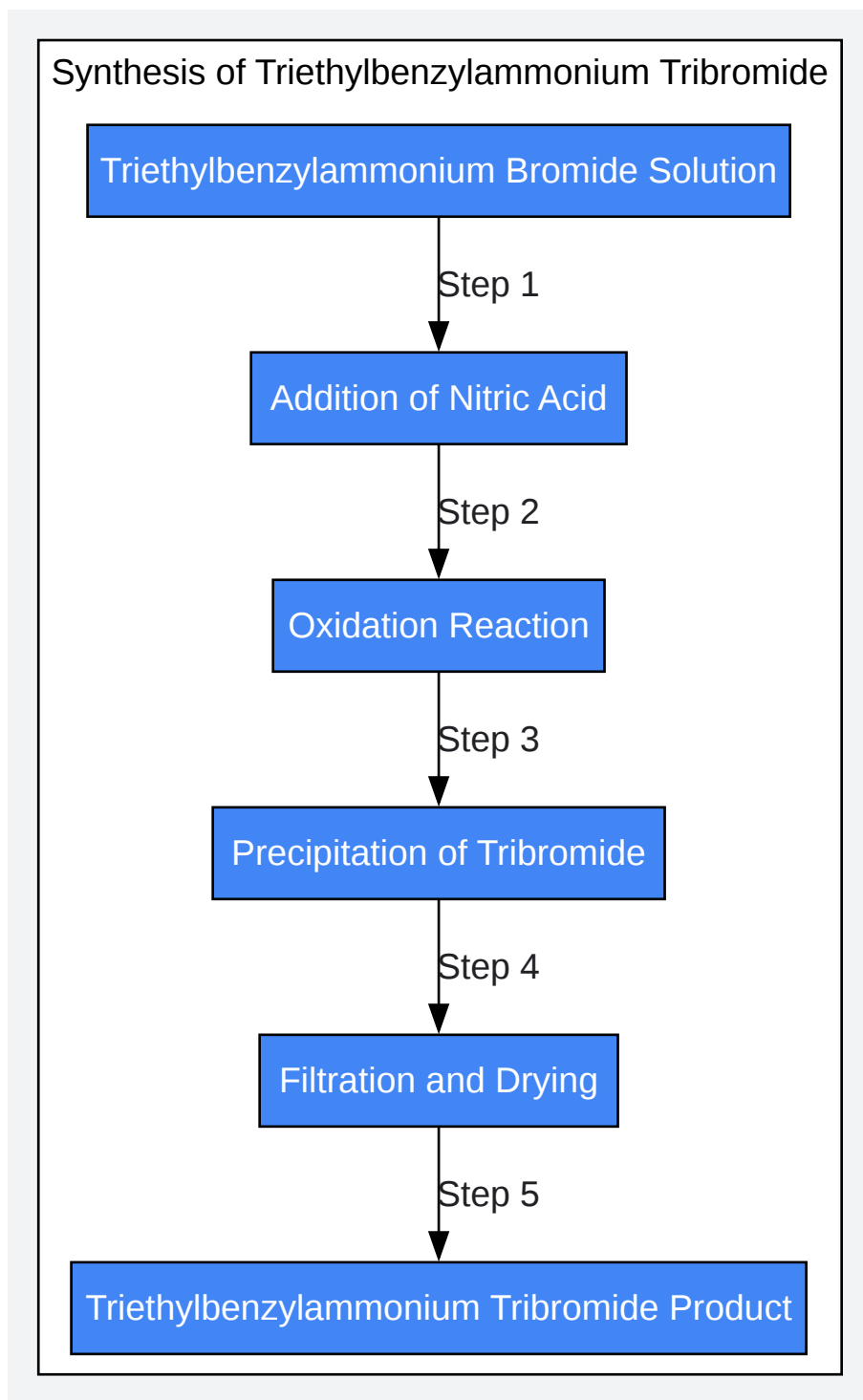
This protocol is based on a reported method for the preparation of benzyl triethyl ammonium tribromide by the oxidation of the bromide ion with HNO<sub>3</sub>. [3]

#### Materials:

- Triethylbenzylammonium Bromide
- Nitric Acid (HNO<sub>3</sub>)

#### Procedure:

- Dissolve Triethylbenzylammonium Bromide in a suitable solvent.
- Slowly add nitric acid to the solution while stirring.
- The reaction progress can be monitored by the formation of a colored precipitate (typically yellow-orange).
- After the reaction is complete, the solid tribromide product is isolated by filtration.
- The product is then washed with a suitable solvent and dried.



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Caption: Synthesis workflow for Triethylbenzylammonium Tribromide.

## Applications in Organic Synthesis

Triethylbenzylammonium Tribromide is a highly effective and regioselective brominating agent for activated aromatic compounds such as anilines and phenols.<sup>[3]</sup> It offers a safer and more manageable alternative to liquid bromine.

#### Experimental Protocol: Regioselective Bromination of Phenol

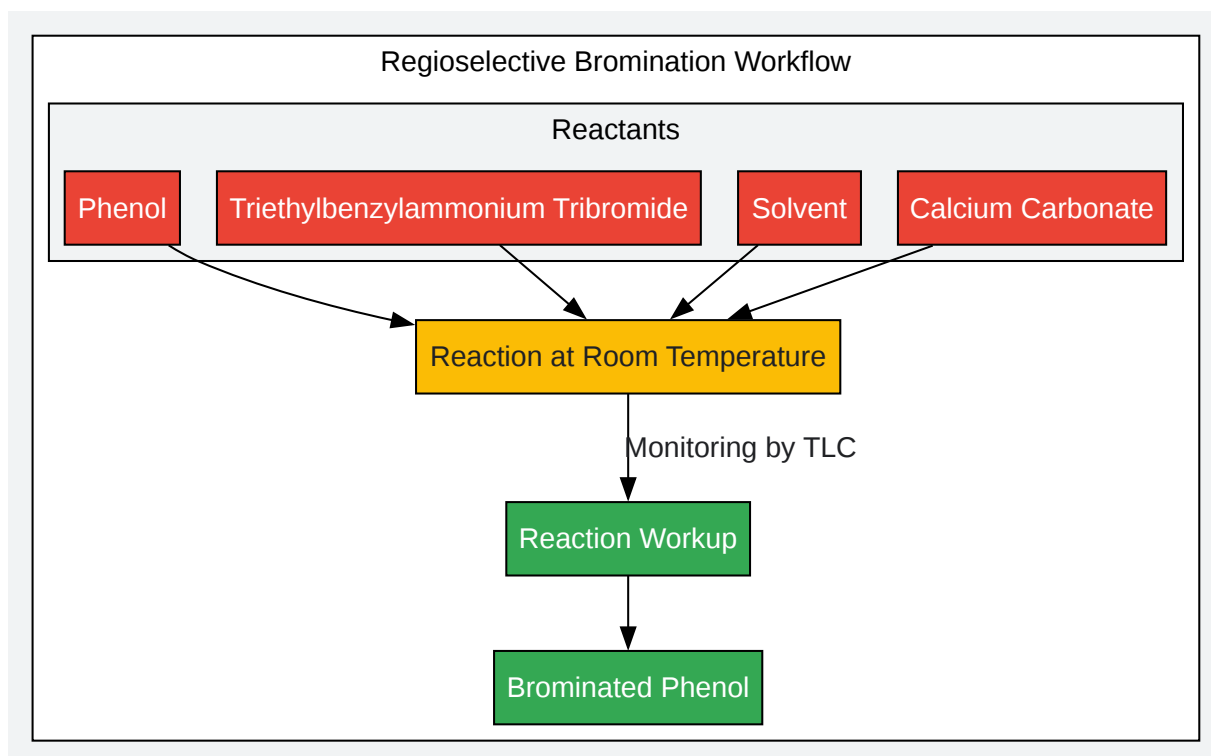
This protocol describes the use of Triethylbenzylammonium Tribromide for the bromination of phenol.

##### Materials:

- Phenol
- Triethylbenzylammonium Tribromide
- Solvent (e.g., a mixture of methanol and dichloromethane)<sup>[3]</sup>
- Calcium Carbonate<sup>[3]</sup>

##### Procedure:

- Dissolve the phenol in the solvent system.
- Add calcium carbonate to the mixture.
- Slowly add Triethylbenzylammonium Tribromide to the reaction mixture at room temperature.<sup>[3]</sup>
- Monitor the reaction progress using thin-layer chromatography.
- Upon completion, the reaction mixture is worked up to isolate the brominated phenol product.



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Caption: Workflow for the bromination of phenols.

## Safety and Handling

Specific safety data for Triethylbenzylammonium Tribromide is limited. The following information is based on the data for Triethylbenzylammonium Bromide and the general properties of quaternary ammonium tribromides.

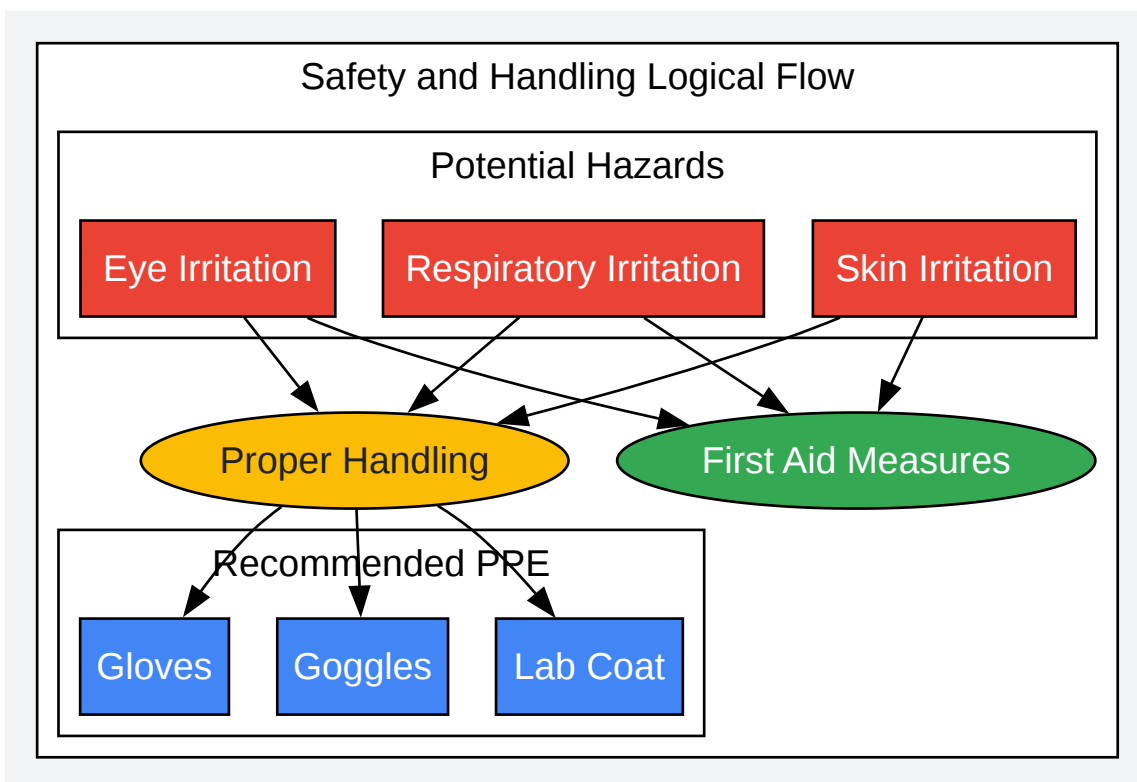
Hazard Statement	Description
Skin Corrosion/Irritation	Causes skin irritation.[8]
Eye Damage/Irritation	Causes serious eye irritation.[8]
Respiratory Hazard	May cause respiratory irritation.[8]

Handling Precautions:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Avoid breathing dust.
- Wash hands thoroughly after handling.

### First Aid Measures:

- In case of skin contact: Wash with plenty of soap and water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.
- Seek medical attention if irritation persists.



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Caption: Logical relationships in safety and handling.

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